

Gentamicin A: A Comprehensive Technical Overview of its Molecular Characteristics

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Compound of Interest

Compound Name: Gentamicin A

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the molecular properties of **Gentamicin A**, a key component of the broader **gentamicin** antibiotic complex. The information presented herein is intended to support research, discovery, and development activities within the scientific community.

Introduction to the Gentamicin Complex

Gentamicin is an aminoglycoside antibiotic complex produced by the fermentation of *Micromonospora purpurea* and related species.^{[1][2]} This complex is a mixture of several structurally related components, primarily the gentamicins C1, C1a, and C2, which constitute the bulk of the commercially used antibiotic.^[2] Another significant, albeit less abundant, component of this complex is **Gentamicin A**. While the Gentamicin C complex is widely recognized for its potent bactericidal activity, particularly against Gram-negative bacteria, **Gentamicin A** possesses a distinct chemical structure and is of significant interest in biosynthetic and analog development studies.

Molecular Properties of Gentamicin A

The fundamental molecular characteristics of **Gentamicin A** are summarized in the table below. These data are critical for a range of applications, from analytical method development to computational modeling and medicinal chemistry.

Property	Value	Data Source
Chemical Formula	C ₁₈ H ₃₆ N ₄ O ₁₀	PubChem CID: 12810388[3]
Molecular Weight	468.5 g/mol	PubChem CID: 12810388[3]
Exact Mass	468.24314336 Da	PubChem CID: 12810388[3]

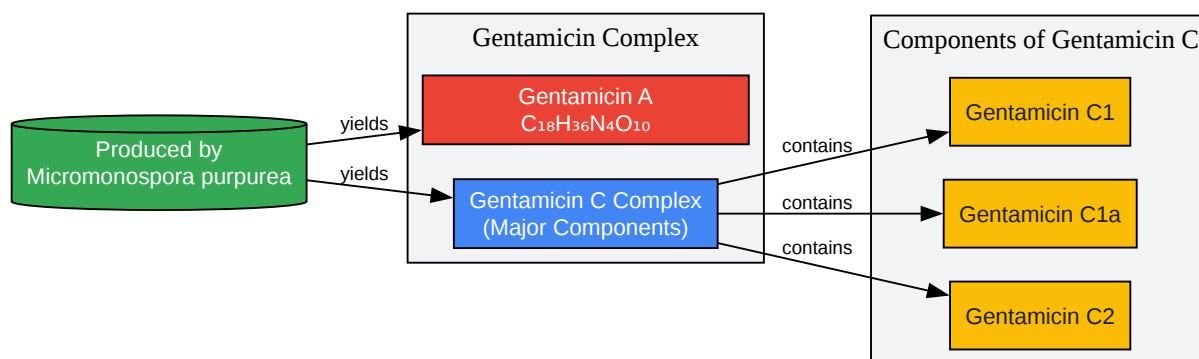
Methodology for Structural and Molecular Weight Determination

The molecular formula and weight of aminoglycoside antibiotics like **Gentamicin A** are typically determined through a combination of advanced analytical techniques. While specific experimental protocols for the initial discovery may vary, the following methodologies represent the standard approach in the field:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is the primary technique for determining the precise molecular weight of a compound. Techniques such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) coupled with a high-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap) allow for the determination of the exact mass to several decimal places. This high precision is crucial for deducing the elemental composition.
- **Elemental Analysis:** This method provides the percentage composition of the individual elements (carbon, hydrogen, nitrogen, oxygen) in the compound. The experimentally determined percentages are then used to derive the empirical formula, which can be converted to the molecular formula using the molecular weight obtained from mass spectrometry.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (¹H, ¹³C) and 2D (e.g., COSY, HSQC, HMBC) NMR spectroscopy are indispensable for elucidating the detailed chemical structure. By analyzing the chemical shifts, coupling constants, and correlations of the different nuclei, the connectivity of the atoms and the stereochemistry of the molecule can be established, thus confirming the structural formula.

The Gentamicin Complex: Component Relationship

The following diagram illustrates the relationship between **Gentamicin A** and the other major components of the gentamicin complex. This visualization aids in understanding the heterogeneity of the natural product and the position of **Gentamicin A** within this family of compounds.



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Caption: Hierarchical relationship of the **Gentamicin** antibiotic complex.

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References

- 1. Gentamicin | 1403-66-3 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. Gentamicin A | $C_{18}H_{36}N_4O_{10}$ | CID 12810388 - PubChem [pubchem.ncbi.nlm.nih.gov]
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